

physical and chemical properties of LNDFH II

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Compound of Interest

Compound Name: *Lacto-N-difucohexaose II*

Cat. No.: *B164729*

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An In-depth Technical Guide to the Physical and Chemical Properties of **Lacto-N-difucohexaose II** (LNDFH II)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Lacto-N-difucohexaose II (LNDFH II) is a neutral hexasaccharide found in human milk, belonging to the diverse family of human milk oligosaccharides (HMOs). As a member of this group of complex carbohydrates, LNDFH II is recognized for its significant biological activities, which are of growing interest in the fields of nutrition, immunology, and drug development. This technical guide provides a comprehensive overview of the known physical and chemical properties of LNDFH II, detailed experimental protocols for its analysis, and a visualization of its role in biological processes.

Chemical Properties

LNDFH II is a complex oligosaccharide with the systematic name Gal β 1-3(Fuc α 1-4)GlcNAc β 1-3Gal β 1-4(Fuc α 1-3)Glc. It is also known by several synonyms, including Lewis a (Lea) hexaose. [1][2] Its structure is characterized by a lacto-N-tetraose core that is fucosylated at two positions.

Structural Information

Property	Value
Systematic Name	Galβ1-3(Fucα1-4)GlcNAcβ1-3Galβ1-4(Fucα1-3)Glc
Synonyms	LNDFH II, Lewis a (Lea) hexaose
Chemical Formula	C38H65NO29[3][4][5]
Molecular Weight	999.91 g/mol [3][4][5]
Monoisotopic Mass	999.3642 Da[2][6]
CAS Number	62258-12-2[5]

Chemical Reactivity and Stability

LNDFH II is stable under standard laboratory conditions. For long-term storage, it is recommended to keep the compound at temperatures below -15°C in a dry, well-sealed container.[5] As a complex carbohydrate, its stability can be affected by strong acids or bases, which can lead to hydrolysis of the glycosidic bonds. Enzymatic degradation is also possible with specific glycosidases.

Physical Properties

The physical properties of LNDFH II are characteristic of a high molecular weight oligosaccharide. While some properties have been predicted through computational models, experimental data for others, such as melting point, remain to be fully elucidated.

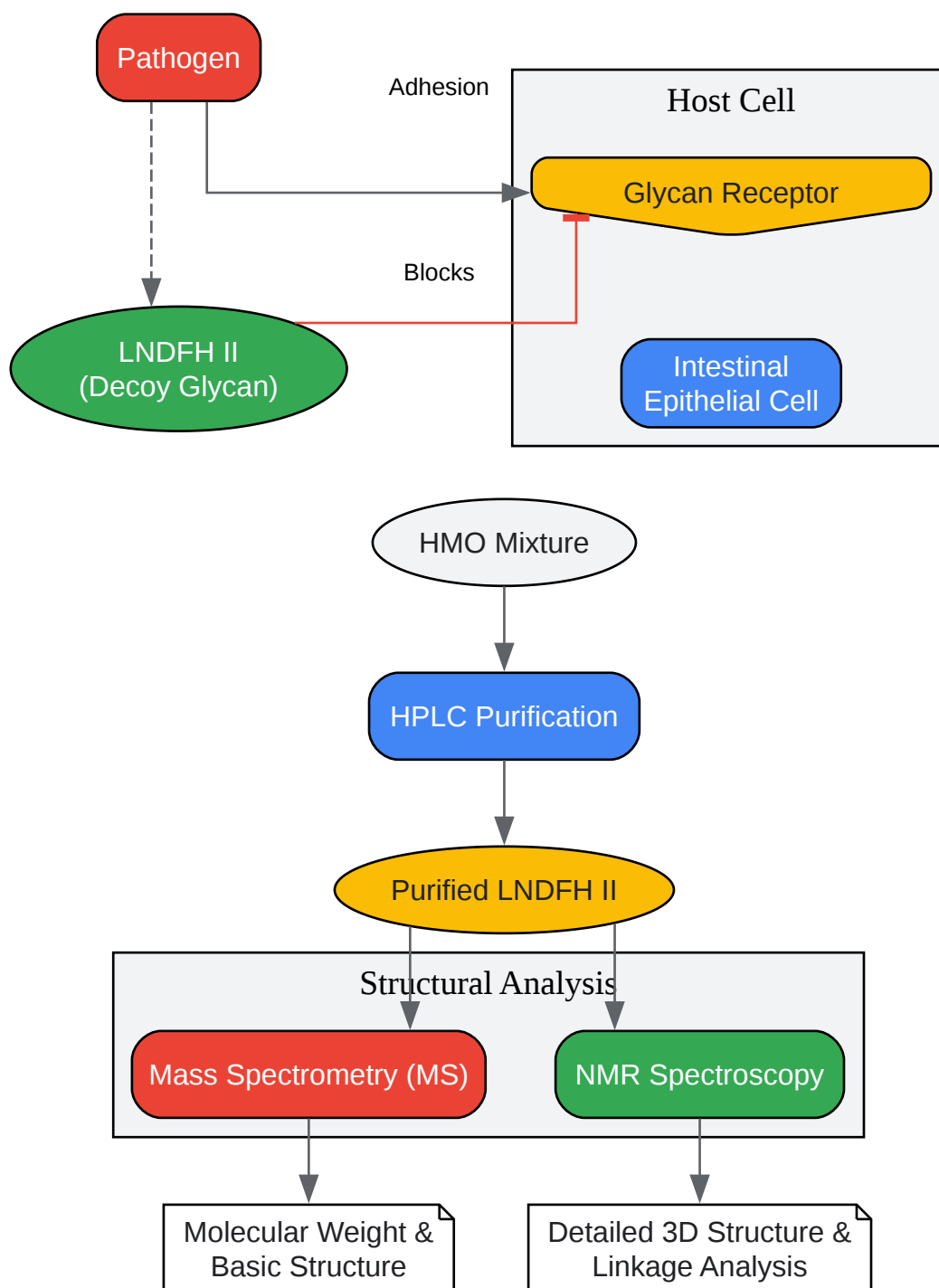
Property	Value	Method
Appearance	White to off-white solid	Visual Inspection
Boiling Point	1277.9 ± 65.0 °C at 760 mmHg	Predicted
Density	1.7 ± 0.1 g/cm ³	Predicted
Solubility	Soluble in water	General observation for oligosaccharides[7]

Biological Activity and Signaling

LNDFH II exhibits several noteworthy biological activities, primarily related to its role as a prebiotic and its interaction with pathogens and the host immune system.

Inhibition of Pathogen Adhesion

One of the most significant functions of LNDFH II is its ability to act as a soluble decoy, inhibiting the adhesion of pathogens to intestinal epithelial cells.^[1] Many pathogens initiate infection by binding to specific glycans on the host cell surface. By mimicking these binding sites, LNDFH II can competitively inhibit this interaction, thereby preventing colonization and subsequent infection.



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